

Essential Safety and Disposal Procedures for GR 113808

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Compound of Interest

Compound Name: GR 113808

Cat. No.: B1672113

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This document provides comprehensive guidance on the proper handling and disposal of **GR 113808**, a potent and selective 5-HT₄ receptor antagonist utilized in laboratory research. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact, fostering a culture of safety and responsibility in research and development.

General Safety and Handling Information

While a specific Safety Data Sheet (SDS) for **GR 113808** is not publicly available, general precautions for handling chemical compounds in a laboratory setting should be strictly followed. Personal protective equipment (PPE), including lab coats, safety goggles, and gloves, is mandatory when handling **GR 113808**. All handling of the solid compound should be performed in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust particles.

Quantitative Data Summary

Due to the absence of a specific SDS for **GR 113808**, detailed quantitative data regarding toxicity and environmental hazards are not available. The following table summarizes key physical and storage information gathered from product suppliers.

Property	Value	Source
Chemical Name	1-methyl-1H-indole-3-carboxylic acid, [1-[2-[(methylsulfonyl)amino]ethyl]-4-piperidinyl]methyl ester	Tocris Bioscience[1]
Molecular Formula	C19H27N3O4S	Tocris Bioscience[1]
Molecular Weight	393.5 g/mol	Tocris Bioscience[1]
Appearance	Off-white solid	Generic SDS[2]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	MedchemExpress[3]
Solubility	Soluble to 25 mM in 1eq. HCl	Tocris Bioscience[1]

Experimental Protocols: Spill and Exposure Procedures

In Case of a Spill:

- Evacuate and Ventilate: Immediately evacuate the area and ensure it is well-ventilated.[4]
- Don PPE: Wear appropriate personal protective equipment, including a lab coat, gloves, and eye protection. For larger spills, respiratory protection may be necessary.[5]
- Containment: For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[6][7]
- Cleaning: Clean the spill area thoroughly with a suitable solvent and then with soap and water.
- Disposal: All contaminated materials, including cleaning supplies, must be disposed of as hazardous waste.

In Case of Personal Exposure:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[4][7]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.[4][7]
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4]

Proper Disposal Procedures for GR 113808

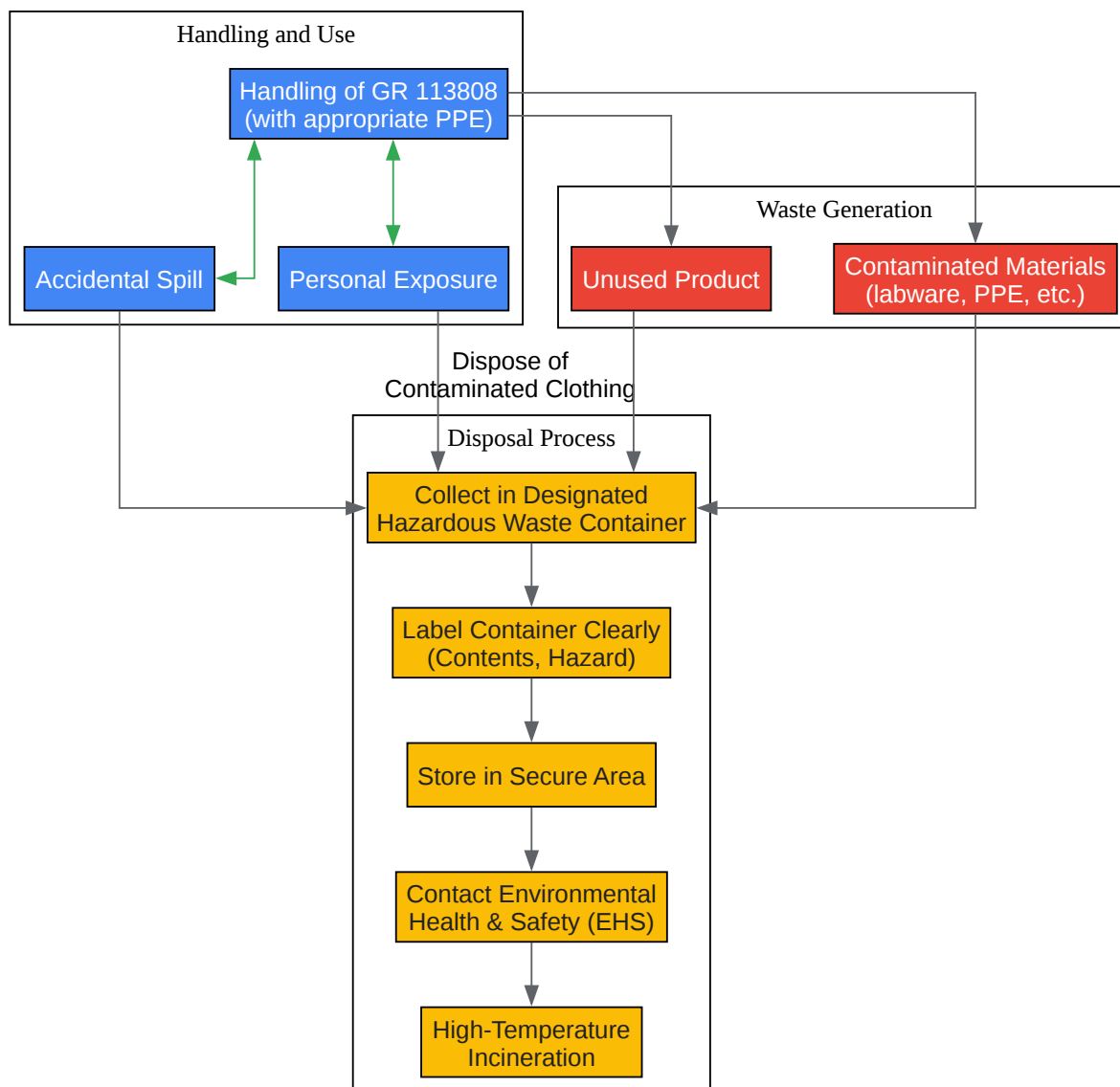
The disposal of **GR 113808** and its containers must be handled in accordance with all local, state, and federal regulations for hazardous chemical waste. As a pharmaceutical compound, it should not be disposed of in the regular trash or poured down the drain.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste containing **GR 113808**, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
 - Ensure the container is compatible with the chemical and is kept closed when not in use.
- Labeling:
 - The waste container must be labeled as "Hazardous Waste" and should clearly identify the contents, including "**GR 113808**".
- Storage:
 - Store the waste container in a secure, designated area, away from incompatible materials.
- Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
- Pharmaceutical waste such as **GR 113808** generally requires high-temperature incineration for complete destruction to prevent environmental contamination.[8]

Logical Workflow for GR 113808 Disposal



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Caption: Logical workflow for the safe disposal of **GR 113808**.

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